

An In-depth Technical Guide to the Physical Properties of exo-Tetrahydronyclopentadiene

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Compound of Interest

Compound Name: Tetrahydronyclopentadiene

Cat. No.: B3024363

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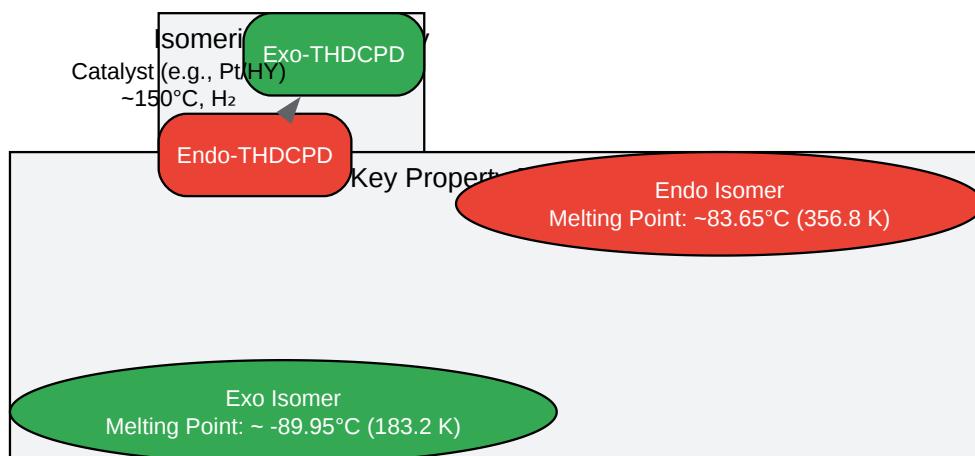
Foreword

Exo-Tetrahydronyclopentadiene (exo-THDCPD), a saturated tricyclic hydrocarbon, holds a position of strategic importance in advanced materials and energy sectors. Known commercially as JP-10, it is a critical component of high-performance jet and missile fuels, prized for its high energy density and thermal stability.^{[1][2]} This guide provides a comprehensive overview of the core physical properties of exo-THDCPD, offering researchers, scientists, and drug development professionals a detailed reference for laboratory and industrial applications. The information presented herein is synthesized from authoritative sources to ensure scientific integrity and practical relevance.

Molecular Identity and Structure

Exo-Tetrahydronyclopentadiene is the common name for exo-tricyclo[5.2.1.0^{2,6}]decane.^{[3][4][5]} It is the more thermodynamically stable isomer of **tetrahydronyclopentadiene**, the other being the endo isomer.^[6] The conversion from the endo to the exo form is a key step in its synthesis, often achieved through catalytic hydroisomerization.^{[7][8]} This structural difference has a profound impact on the physical properties of the two isomers, particularly the melting point.^[9]

- Chemical Formula: C₁₀H₁₆^{[3][10]}
- Molecular Weight: 136.24 g/mol ^[3]
- CAS Number: 2825-82-3^{[3][10]}
- Synonyms: JP-10, exo-Tricyclo[5.2.1.0^{2,6}]decane, (3aR,4S,7R,7aS)-rel-Octahydro-1H-4,7-methanoindene^{[10][11][12]}



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Caption: Isomerization of endo to the more stable exo-THDCPD.

Core Physical Properties

Exo-THDCPD is a clear, colorless to pale yellow liquid at standard temperature and pressure.[10][13][14] Its physical state is a direct consequence of its unique, strained molecular geometry which inhibits efficient crystal packing, resulting in a very low melting point.[9]

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow liquid	[10][11][13]
Melting Point	-79 °C to -89.95 °C (183.2 K)	[9][11][13][15][16]
Boiling Point	185 °C to 192.5 °C at 760 mmHg	[10][11][13][16][17]
Density	0.9314 to 1.0 g/cm ³ (typically ~0.94 g/cm ³)	[11][12][13][15][17]
Flash Point	54.4 °C to 55 °C	[9][10][11][13][17]
Vapor Pressure	0.2 mmHg to 0.678 mmHg at 25 °C	[9][10][12]
Autoignition Temp.	236 °C	[11]
Refractive Index	~1.517	[12]

Solubility and Spectroscopic Profile

Solubility Characteristics

The nonpolar nature of the hydrocarbon structure dictates its solubility. Exo-THDCPD is immiscible in water but readily soluble in various organic solvents.[1][11][13] This property is critical for its application as a fuel, where it

must be miscible with other hydrocarbon components and additives.

- Insoluble in: Water[11][13]
- Soluble in: Alcohols, ketones, and hydrocarbon solvents[11][13]

Spectroscopic Analysis

Spectroscopic methods are essential for confirming the identity and purity of exo-THDCPD, particularly for distinguishing it from its endo isomer.

- Infrared (IR) Spectroscopy: The IR spectrum of exo-THDCPD is characterized by strong C-H stretching vibrations (γ -CH₂) and bending vibrations (δ -CH₂).[18] While the spectra of the exo and endo isomers are broadly similar, subtle differences in the fingerprint region can be used for differentiation.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR spectroscopy provide distinct fingerprints for the exo and endo isomers.[18] The unique chemical shifts and coupling patterns arise from the different spatial arrangements of the protons and carbon atoms in the rigid tricyclic structure.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of 136.23 g/mol .[3][19] The fragmentation patterns of the isomers can also exhibit differences, providing further structural information.

Thermal Properties and Stability

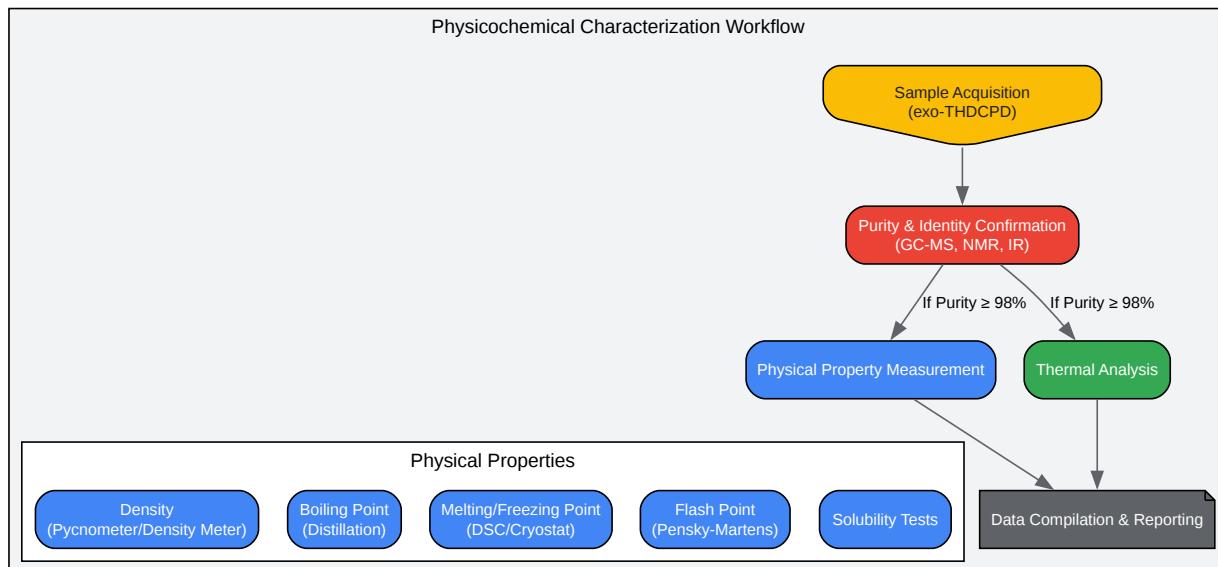
The thermal stability of exo-THDCPD is a cornerstone of its utility as a high-performance fuel. It is designed to withstand high temperatures before undergoing decomposition.

Studies have shown that exo-THDCPD begins to decompose at temperatures above 350 °C (623 K).[20][21][22] [23] The decomposition process is endothermic, which contributes to its cooling capacity in high-temperature aerospace applications.[9] The primary decomposition products are C₁₀ hydrocarbons, including 1-cyclopentylcyclopentene and 4-methyl-2,3,4,5,6,7-hexahydro-1H-indene.[20][23] The formation of lower molecular weight hydrocarbons like cyclopentene and benzene is relatively minor at initial decomposition stages.[20]

The thermal stability can be enhanced through the use of additives, such as hydrogen-donating compounds like 1,2,3,4-tetrahydroquinoline (THQ), which act to terminate radical propagation reactions during decomposition.[21] [24]

Experimental Workflow for Physicochemical Characterization

The determination of the physical properties of a liquid chemical like exo-THDCPD follows a systematic and self-validating workflow. The causality behind this workflow is to first establish identity and purity before measuring performance-related physical properties.

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Caption: A logical workflow for the characterization of exo-THDCPD.

Step-by-Step Methodology

- Sample Acquisition and Purity Verification: Obtain a certified sample of exo-THDCPD. The first critical step is to verify its identity and purity, typically using Gas Chromatography-Mass Spectrometry (GC-MS). This confirms the molecular weight and provides a quantitative measure of purity. NMR and IR spectroscopy are used to confirm the exo isomeric structure.^[18] A purity level of $\geq 98\%$ is generally required for accurate physical property measurements.^{[11][13]}
- Density Measurement: The density is determined using a calibrated pycnometer or a digital density meter at a controlled temperature (e.g., 20 °C or 25 °C). This is a fundamental property required for volumetric calculations and quality control.
- Boiling and Melting Point Determination:
 - Boiling Point: Determined via atmospheric distillation. The temperature at which the liquid boils freely under a pressure of 760 mmHg is recorded.

- Melting/Freezing Point: Due to its very low melting point, Differential Scanning Calorimetry (DSC) or a cryostat is employed.[9] The sample is cooled until it freezes and then heated at a controlled rate to accurately measure the melting transition.
- Flash Point Measurement: A closed-cup method, such as the Pensky-Martens flash-point tester, is used. This is a critical safety parameter, indicating the lowest temperature at which the liquid gives off sufficient vapor to ignite in the presence of an ignition source.[9]
- Thermal Stability Analysis: Thermogravimetric Analysis (TGA) or experiments in a batch reactor at elevated temperatures are conducted.[20][21] These experiments measure weight loss as a function of temperature or analyze the composition of the material after being held at a high temperature for a set duration, revealing the onset of decomposition.
- Data Reporting: All results are compiled, including the methods and standards used (e.g., ASTM), and presented in a comprehensive report.

Safety and Handling

Exo-Tetrahydricyclopentadiene is a flammable liquid and vapor and is classified as toxic if inhaled.[10] It may be fatal if swallowed and enters airways and causes skin irritation.[10]

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H304 (May be fatal if swallowed and enters airways), H315 (Causes skin irritation), H331 (Toxic if inhaled).[10]
- Handling Precautions: Keep away from heat, sparks, open flames, and other ignition sources.[4][10][11] Use in a well-ventilated area with explosion-proof equipment.[10] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection.[10]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated place away from incompatible substances.[10][12]

Conclusion

The physical properties of **exo-Tetrahydricyclopentadiene**, particularly its high density, low melting point, and significant thermal stability, are directly attributable to its strained tricyclic molecular structure. These characteristics make it an invaluable material for specialized applications, most notably as the high-energy fuel JP-10. A thorough understanding and precise measurement of these properties, following rigorous experimental workflows, are essential for its safe handling, quality control, and the development of next-generation applications.

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